

solubility issues of 7-amino-6-nitro-3H-quinazolin-4-one in DMSO

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Compound of Interest

Compound Name: 7-amino-6-nitro-3H-quinazolin-4-one

Cat. No.: B8462613

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Technical Support Center: 7-amino-6-nitro-3H-quinazolin-4-one

Welcome to the technical support center for **7-amino-6-nitro-3H-quinazolin-4-one**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on potential solubility issues in Dimethyl Sulfoxide (DMSO).

Troubleshooting Guide

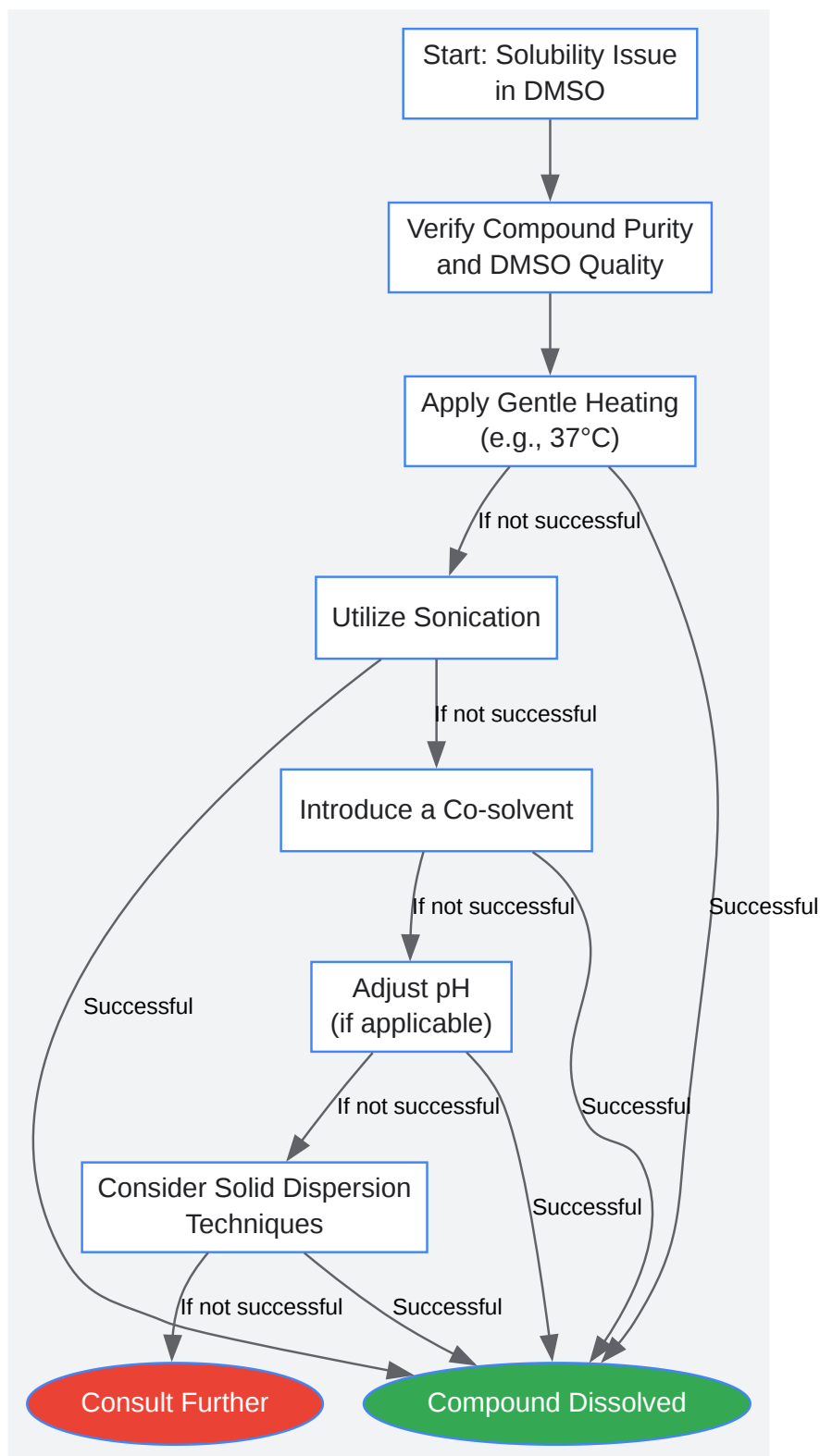
Researchers may encounter challenges with the solubility of **7-amino-6-nitro-3H-quinazolin-4-one** in DMSO. This guide provides a systematic approach to addressing these issues.

Issue: Compound does not fully dissolve in DMSO at the desired concentration.

Initial Checks:

- **Verify Compound Purity:** Impurities can significantly impact solubility. Ensure the compound's purity has been verified by appropriate analytical methods (e.g., NMR, LC-MS).
- **Check DMSO Quality:** Use anhydrous, high-purity DMSO. Water content in DMSO can decrease the solubility of hydrophobic compounds.

Troubleshooting Workflow:

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- To cite this document: BenchChem. [solubility issues of 7-amino-6-nitro-3H-quinazolin-4-one in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8462613#solubility-issues-of-7-amino-6-nitro-3h-quinazolin-4-one-in-dmsol]

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